

Understanding Bioavailable Strontium in Ecosystems: An In-depth Technical Guide

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Introduction

Strontium (Sr), an alkaline earth metal, is a ubiquitous trace element in the environment. Its chemical similarity to calcium allows it to readily enter biological systems, making it a valuable tracer for ecological processes and a substance of interest in pharmacology. Understanding the bioavailable fraction of strontium—the portion that is available for uptake by living organisms—is crucial for a wide range of scientific disciplines, from tracking animal migration and reconstructing paleo-diets to developing novel therapeutics for bone-related disorders. This technical guide provides a comprehensive overview of bioavailable strontium in ecosystems, detailing its sources, measurement techniques, and movement through food webs, with a focus on providing actionable data and protocols for researchers.

Sources and Cycling of Bioavailable Strontium

Bioavailable strontium in terrestrial and aquatic ecosystems originates from several primary sources, each with a distinct isotopic signature ($^{87}\text{Sr}/^{86}\text{Sr}$) that can be used for tracing purposes.

- **Bedrock Weathering:** The primary source of strontium in most ecosystems is the weathering of parent bedrock. The $^{87}\text{Sr}/^{86}\text{Sr}$ ratio of the bedrock is determined by its age and rubidium (Rb) content, as ^{87}Rb decays to ^{87}Sr over geological time. Older, Rb-rich rocks like granites have higher $^{87}\text{Sr}/^{86}\text{Sr}$ ratios, while younger volcanic rocks and carbonates have lower ratios.

- **Atmospheric Deposition:** Strontium is transported through the atmosphere as dust and in sea spray. This atmospheric deposition can be a significant source of bioavailable strontium, especially in coastal regions or areas with low rates of bedrock weathering.
- **Fluvial Systems:** Rivers and streams transport dissolved strontium, integrating the isotopic signatures from the various rock types within their catchment areas.

Once in the soil or water, strontium can be taken up by plants and other organisms, entering the food web. The bioavailable fraction is typically considered to be the water-soluble or exchangeable pool of strontium in the soil.

Quantitative Data on Strontium in Ecosystems

The concentration of strontium varies considerably among different components of an ecosystem. The following tables summarize typical concentration ranges and transfer factors.

Table 1: Strontium Concentrations in Environmental and Biological Materials

Category	Material	Strontium Concentration (ppm or mg/kg)	Reference(s)
Geologic	Average Earth's Crust	370	[1]
Basalt	465	[1]	
Carbonate Rocks	610	[1]	
Soils	Soil Minerals	240	[1]
Labile (exchangeable) Soil Fraction	0.2 - 20	[1]	
Sandy Soils (Moundou, Chad)	10 - 270	[2]	
Water	Major Rivers (USA)	0.007 - 13.7	[3]
Groundwater (USA)	< 0.2 (60% of samples) - 50	[3]	
Plants	Grasses	~20 - 30	[2]
Seaweed (dry matter)	260 - 1400	[2]	
Wheat (leaves, foliar application)	2010	[4]	
Wheat (stems, foliar application)	670	[4]	
Wheat (roots, foliar application)	90	[4]	
Animal Feed	Meat and Bone Meal	42 - 285	[5]
Limestone	329 (average)	[5]	
Dicalcium Phosphate (DCP)	121 - 304	[5]	

Table 2: Soil-to-Plant Transfer Factors (TF) for Strontium

Transfer Factor (TF) is calculated as the concentration of strontium in the plant (dry weight) divided by the concentration in the soil (dry weight).

Plant Type	Soil Type	Transfer Factor (TF) Range	Reference(s)
Agricultural Crops	Various	TF for ^{90}Sr is influenced by soil pH and organic matter	[6]
Barley	Various	1.16 - 1.45	[7]
Clover (hay)	Various	2.00 - 20.00	[7]
Table Beet (root)	Various	0.10 - 1.20	[7]

Experimental Protocols

Accurate measurement of bioavailable strontium is fundamental to its use as a tracer. The following sections detail key experimental protocols.

Sequential Extraction of Bioavailable Strontium from Soils

Sequential extraction procedures are used to partition strontium in soils and sediments into different fractions based on their chemical bonding, providing an operational definition of bioavailability. The Tessier and the Community Bureau of Reference (BCR) methods are widely used.

This protocol is adapted from the original Tessier et al. (1979) method to specifically target bioavailable strontium fractions.

Step 1: Exchangeable Fraction

- Weigh 1 g of dried, sieved (<2 mm) soil into a 50 mL centrifuge tube.
- Add 8 mL of 1 M magnesium chloride (MgCl_2) at pH 7.0.

- Agitate continuously for 1 hour at room temperature.
- Centrifuge at 3000 rpm for 20 minutes.
- Decant the supernatant into a clean collection tube. This contains the exchangeable strontium.
- Wash the residue with 8 mL of deionized water, centrifuge, and discard the supernatant.

Step 2: Carbonate Bound Fraction

- To the residue from Step 1, add 8 mL of 1 M sodium acetate (NaOAc) adjusted to pH 5.0 with acetic acid.
- Agitate continuously for 5 hours at room temperature.
- Centrifuge and decant the supernatant as in Step 1. This contains the carbonate-bound strontium.
- Wash the residue with deionized water.

Step 3: Fe-Mn Oxide Bound Fraction

- To the residue from Step 2, add 20 mL of 0.04 M hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) in 25% (v/v) acetic acid.
- Heat to 96°C in a water bath for 6 hours, with occasional agitation.
- Centrifuge and decant the supernatant. This contains the Fe-Mn oxide-bound strontium.
- Wash the residue with deionized water.

Step 4: Organically Bound Fraction

- To the residue from Step 3, add 3 mL of 0.02 M nitric acid (HNO_3) and 5 mL of 30% hydrogen peroxide (H_2O_2), adjusted to pH 2 with HNO_3 .
- Heat to 85°C in a water bath for 2 hours, with occasional agitation.

- Add another 3 mL of 30% H₂O₂ and heat to 85°C for 3 hours.
- After cooling, add 5 mL of 3.2 M ammonium acetate (NH₄OAc) in 20% (v/v) HNO₃.
- Agitate for 30 minutes.
- Centrifuge and decant the supernatant. This contains the organically bound strontium.
- Wash the residue with deionized water.

Step 5: Residual Fraction

- Digest the remaining residue using a mixture of hydrofluoric acid (HF) and perchloric acid (HClO₄) in a certified laboratory setting with appropriate safety precautions.

Strontium Isotope (⁸⁷Sr/⁸⁶Sr) Analysis

The determination of strontium isotope ratios is a powerful tool for provenancing studies. The following is a generalized workflow for ⁸⁷Sr/⁸⁶Sr analysis in environmental and biological samples.

1. Sample Preparation and Digestion:

- Soils and Sediments: Samples are dried, sieved, and a subsample is digested using strong acids (e.g., HNO₃, HF, HClO₄).
- Plant Material: Plant tissues are washed, dried, and ashed in a muffle furnace. The ash is then dissolved in dilute acid.
- Animal Tissues (Bone, Teeth): The surface is cleaned to remove contaminants. A small sample is then dissolved in acid.
- Water: Water samples are typically filtered and acidified.

2. Strontium Separation using Sr-spec™ Resin: This protocol is based on the use of a strontium-specific extraction chromatographic resin.

- Load the digested and appropriately diluted sample (in 7 M HNO₃) onto a pre-conditioned Sr-spec™ resin column.
- Rinse the column with 7 M HNO₃ to remove matrix elements.
- Elute the purified strontium fraction from the column using 0.05 M HNO₃.

3. Mass Spectrometry:

- The purified strontium fraction is analyzed using a Thermal Ionization Mass Spectrometer (TIMS) or a Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS) to determine the ⁸⁷Sr/⁸⁶Sr ratio.

Strontium in Biological Systems: Uptake and Signaling

Strontium's chemical similarity to calcium means it can be taken up by organisms through calcium transport pathways. While not considered an essential element for most organisms, it can influence physiological processes.

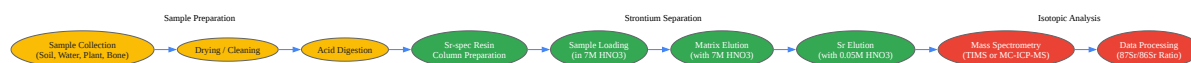
- **Plant Uptake:** Plants absorb strontium from the soil solution through their roots, primarily via calcium channels. The uptake is influenced by the concentration of bioavailable strontium and other cations, particularly calcium, in the soil. Once absorbed, strontium is translocated to the shoots and leaves.
- **Trophic Transfer:** Strontium moves up the food chain as animals consume plants and other animals. There is generally little to no isotopic fractionation of strontium between trophic levels. Plant-based foods typically have higher strontium concentrations than animal-based foods.
- **Signaling Pathways:** Strontium can mimic the action of calcium in various signaling pathways.
 - **In Mammalian Cells:** Strontium has been shown to activate the calcium-sensing receptor (CaSR), which in bone cells (osteoblasts and osteoclasts) triggers downstream signaling cascades involving phospholipase Cβ, inositol 1,4,5-triphosphate (IP₃), and the release of

intracellular calcium. This leads to the activation of MAPK/ERK and Wnt/NFATc signaling pathways, which regulate bone formation and resorption.[8][9]

- In Other Organisms: In invertebrates and other non-mammalian systems, strontium can also substitute for calcium in signaling processes. For example, it can support synaptic transmission, albeit with different kinetics than calcium. In mouse oocytes, strontium-induced calcium oscillations are mediated through IP_3 receptors and require the activation of phospholipase C.[10][11] In plants, while a direct signaling role is less defined, the presence of strontium can influence calcium accumulation and potentially impact stress responses.[12]

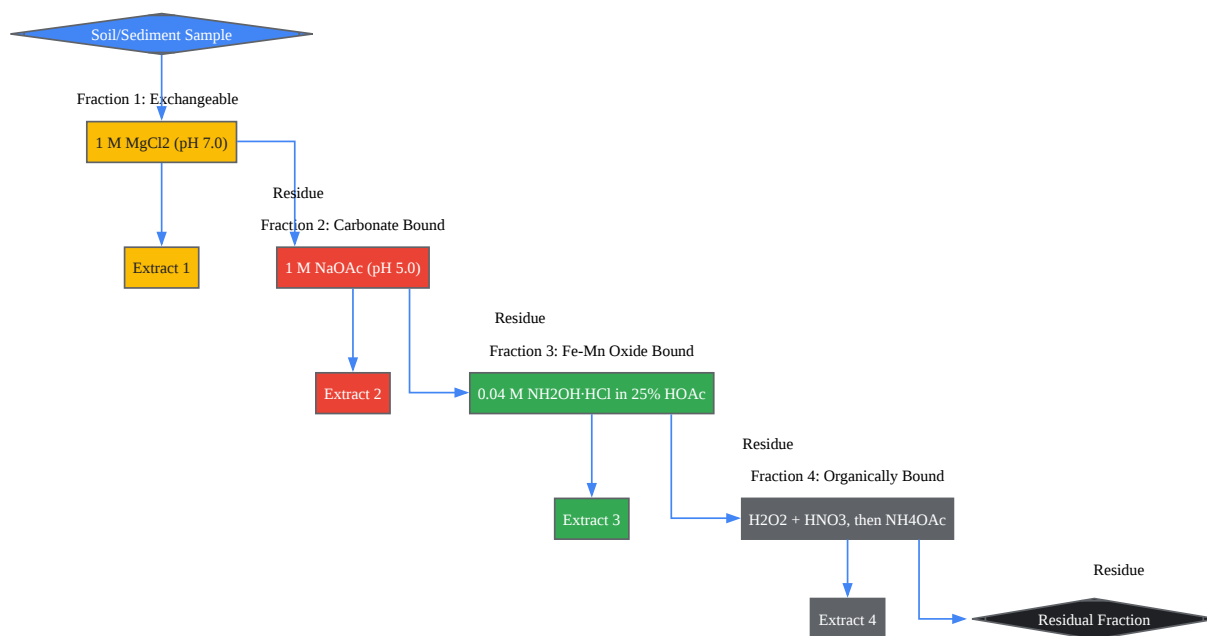
Mandatory Visualizations

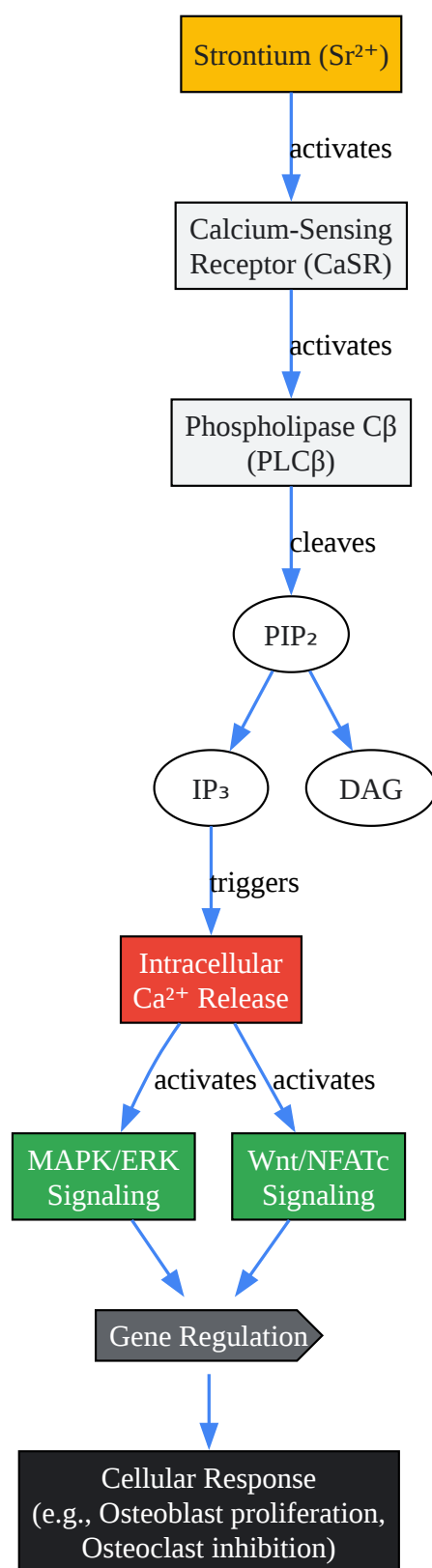
The following diagrams illustrate key experimental workflows and signaling pathways related to bioavailable strontium.



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Caption: Workflow for $^{87}\text{Sr}/^{86}\text{Sr}$ Isotopic Analysis.





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